resorcinol chemical structure and properties

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Compound of Interest	
Compound Name:	*Resorcinol*
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An In-Depth Technical Guide to **Resorcinol**: Structure, Properties, and Applications

Authored by a Senior Application Scientist

Abstract

Resorcinol (1,3-dihydroxybenzene) is a highly versatile and pivotal aromatic compound with a rich history in synthetic chemistry and a broad spectrum of industrial and pharmaceutical applications. This technical guide provides an in-depth analysis of **resorcinol**'s core chemical structure, physicochemical properties, and reactivity. We will explore its primary synthesis routes, key chemical transformations, and the mechanistic principles that govern its behavior. Furthermore, this document details its significant applications, ranging from its role as a crucial building block in the synthesis of pharmaceuticals and antiseptic agents to its use in the production of high-performance polymers and adhesives. Toxicological data and established analytical methodologies are also discussed to provide a comprehensive resource for researchers, chemists, and professionals in drug development.

Introduction: The Significance of **Resorcinol**

Resorcinol, a benzenediol, is an organic compound that holds a position of considerable importance in both laboratory-scale synthesis and industrial manufacturing. Its two hydroxyl

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groups, positioned meta to each other on a benzene ring, confer a unique reactivity profile that makes it a valuable precursor for a wide array of chemical products. The electron-donating nature of the hydroxyl groups activates the aromatic ring, making it highly susceptible to electrophilic substitution reactions. This inherent reactivity is the cornerstone of its utility, enabling its incorporation into complex molecular architectures. This guide serves as a comprehensive technical resource, bridging fundamental chemical principles with practical, field-proven applications.

Chemical Structure and Physicochemical Properties

The molecular structure of **resorcinol** is fundamental to its chemical behavior. Understanding its properties is critical for its effective application in research and development.

Molecular Structure

Resorcinol consists of a benzene ring substituted with two hydroxyl (-OH) groups at positions 1 and 3. This meta-orientation is key to its distinct properties compared to its isomers, catechol (1,2-dihydroxybenzene) and hydroquinone (1,4-dihydroxybenzene). The hydroxyl groups engage in resonance with the aromatic ring, increasing the electron density at the ortho and para positions (carbons 2, 4, and 6), thereby activating these sites for electrophilic attack.

Physicochemical Data

The key quantitative properties of **resorcinol** are summarized below. These values are critical for designing experimental conditions, such as selecting appropriate solvents and predicting reaction behavior.

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Property	Value	Source
IUPAC Name	Benzene-1,3-diol	
CAS Number	108-46-3	
Molecular Formula	$C_6H_6O_2$	
Molar Mass	110.11 g/mol	
Appearance	White, crystalline solid (needles or flakes)	
Melting Point	110 °C (230 °F; 383 K)	
Boiling Point	277 °C (531 °F; 550 K)	
Solubility in Water	1400 g/L at 20 °C	
Acidity (pKa)	pKa1 = 9.32, pKa2 = 11.06	
Vapor Pressure	1 Pa at 20 °C	

Table 1: Core Physicochemical Properties of **Resorcinol**.

The high solubility of **resorcinol** in water is attributed to the hydrogen bonding capacity of its two hydroxyl groups. Its acidic nature, indicated by the pKa values, is a crucial factor in its reactivity, particularly in condensation reactions.

Synthesis and Key Chemical Reactions

Resorcinol is produced industrially through several well-established methods, and its activated aromatic ring participates in a variety of important chemical reactions.

Industrial Synthesis: The Sulfonation-Alkali Fusion Route

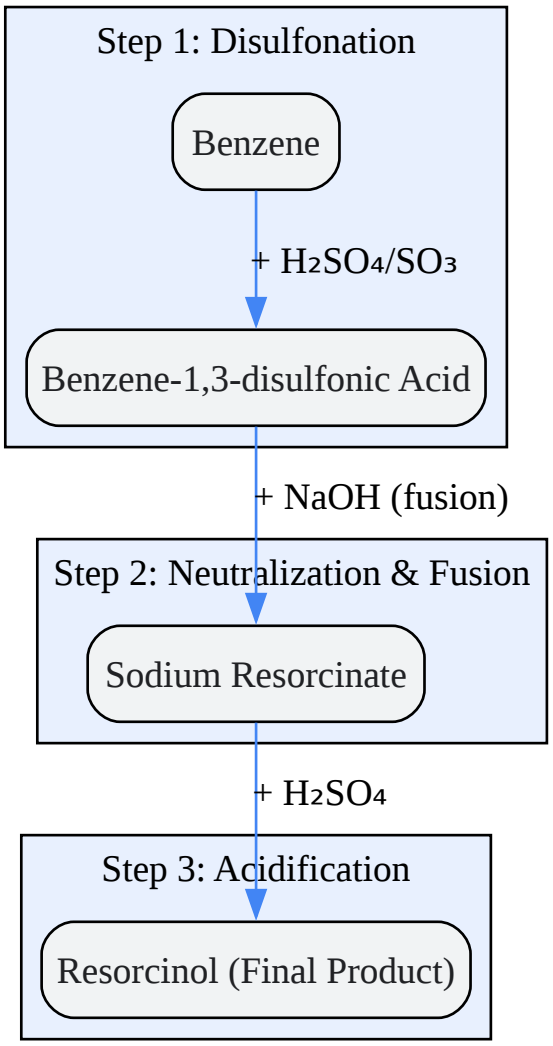
The predominant commercial method for synthesizing **resorcinol** involves the sulfonation of benzene followed by alkali fusion. This process is a classic example of aromatic chemistry scaled for industrial production.

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Experimental Protocol: Benzene Sulfonation and Alkali Fusion

- Sulfonation: Benzene is treated with fuming sulfuric acid (oleum) at elevated temperatures. This electrophilic aromatic substitution reaction yields benzene-1,3-disulfonic acid. The meta-orientation is achieved by controlling the reaction conditions.
- Neutralization: The resulting sulfonic acid mixture is neutralized with a base, such as sodium hydroxide, to form the sodium salt of benzene-1,3-disulfonate.
- Alkali Fusion: The sodium salt is then fused with an excess of solid sodium hydroxide at high temperatures (typically >300 °C). In this nucleophilic aromatic substitution reaction, the sulfonate groups are displaced by hydroxyl groups.
- Acidification: The resulting disodium salt of **resorcinol** (sodium resorcinate) is dissolved in water and carefully acidified with a strong acid (e.g., sulfuric acid or hydrochloric acid) to precipitate the **resorcinol** product.
- Purification: The crude **resorcinol** is then purified, typically by distillation or recrystallization, to yield a high-purity final product.

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Caption: Workflow for the industrial synthesis of **resorcinol**.

Key Reactions of the Aromatic Ring

The high electron density of the **resorcinol** ring makes it exceptionally reactive towards electrophiles.

3.2.1. Electrophilic Aromatic Substitution

Resorcinol undergoes rapid substitution at the positions ortho and para to the hydroxyl groups (C2, C4, and C6). The C2 position is sterically hindered, so substitution primarily occurs at the C4 and C6 positions.

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- Nitration: Reaction with nitric acid readily forms 2,4,6-trinitro**resorcinol** (styphnic acid), a powerful explosive.

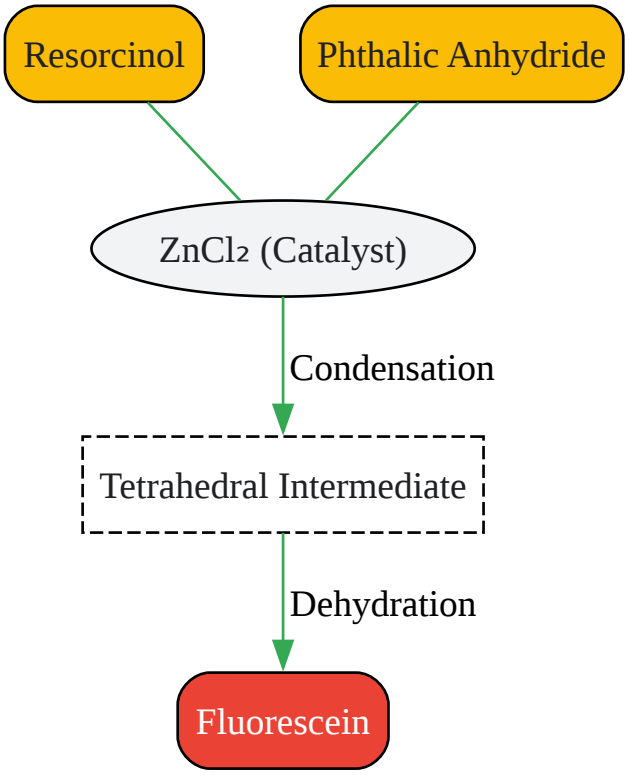
- Halogenation: Aqueous bromine reacts instantly with **resorcinol** to precipitate 2,4,6-tribromo**resorcinol**. This reaction is so rapid and quantitative that it can be used for the analytical determination of **resorcinol**.

- Formylation (Gattermann and Houben-Hoesch Reactions): **Resorcinol** can be formylated to produce aldehydes, such as 2,4-dihydroxybenzaldehyde, which are valuable intermediates in the synthesis of pharmaceuticals and dyes.

3.2.2. Condensation Reactions

Resorcinol readily condenses with carbonyl compounds, a reaction that forms the basis of its use in adhesives and dye synthesis.

- Reaction with Phthalic Anhydride: When heated with phthalic anhydride in the presence of a dehydrating agent like zinc chloride, **resorcinol** undergoes a condensation reaction to form fluorescein, a widely used fluorescent dye. This reaction is a classic demonstration of its reactivity.



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Caption: Synthesis pathway of Fluorescein from **Resorcinol**.

- Reaction with Formaldehyde: **Resorcinol** polymerizes with formaldehyde to create **resorcinol**-formaldehyde resins. These thermosetting polymers are known for their exceptional strength, durability, and waterproofing capabilities, making them critical components in high-performance adhesives, particularly for wood and rubber applications.

Applications in Research and Industry

The unique reactivity of **resorcinol** translates into a wide range of applications across multiple sectors.

Pharmaceutical and Medicinal Chemistry

Resorcinol serves as a key starting material for the synthesis of several active pharmaceutical ingredients (APIs).

- Antiseptic and Keratolytic Agent: **Resorcinol** itself exhibits antiseptic, disinfectant, and keratolytic properties. It is used in topical dermatological preparations to treat conditions like acne, eczema, and psoriasis by helping to break down rough, scaly, or hardened skin.

- Synthesis of APIs: It is a precursor for drugs such as amsalog (an anticancer agent), and various other compounds with applications in endocrinology and infectious diseases. Its structural motif is present in numerous biologically active molecules.

Polymer and Adhesive Industry

This is one of the largest markets for **resorcinol**.

- **Resorcinol**-Formaldehyde (RF) Resins: As mentioned, RF resins are high-performance adhesives used in demanding applications. They are essential for producing laminated wood beams, marine-grade plywood, and for bonding rubber to the reinforcing fibers in tires.

- UV Stabilizers: **Resorcinol** derivatives, such as 4,6-dibenzoyl**resorcinol**, are used as ultraviolet (UV) absorbers to protect plastics and other materials from degradation by sunlight.

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Analytical Chemistry

Resorcinol is used as a chemical reagent in several classical analytical tests.

- Seliwanoff's Test: This test uses a **resorcinol**-based reagent to distinguish between aldose and ketose sugars. Ketoses react more rapidly to produce a deep cherry-red color.
- Colorimetric Analysis: **Resorcinol** reacts with various analytes to produce colored compounds, which can be measured spectrophotometrically for quantitative analysis.

Toxicology and Safety Profile

While highly useful, **resorcinol** is not without hazards and must be handled with appropriate care.

- Acute Toxicity: **Resorcinol** is harmful if swallowed or absorbed through the skin. It can cause methemoglobinemia, a condition where the oxygen-carrying capacity of blood is reduced.
- Skin and Eye Irritation: It is a skin and eye irritant. Prolonged or repeated skin contact can lead to dermatitis and skin sensitization.
- Endocrine Disruption: There is evidence to suggest that **resorcinol** can act as an endocrine disruptor, particularly affecting thyroid function. This has led to regulatory scrutiny and restrictions on its use in certain consumer products, especially cosmetics.

Due to these concerns, appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coats, must be worn when handling **resorcinol**. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Conclusion

Resorcinol is a classic example of a simple organic molecule whose specific structural arrangement—the meta-positioning of two hydroxyl groups—gives rise to a rich and versatile chemical reactivity. This reactivity has been expertly harnessed to produce a vast array of essential products, from life-saving pharmaceuticals and powerful antiseptics to high-strength adhesives that ensure structural integrity in demanding applications. For the research and drug development professional, a thorough understanding of **resorcinol**'s properties, reaction mechanisms, and safety profile is indispensable. It remains a foundational building block in the

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chemist's toolkit, and its continued application in novel material science and medicinal chemistry underscores its enduring importance.

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